



Standard Operating Procedure for H-His-Phe-OH (L-Histidyl-L-Phenylalanine)

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Compound of Interest		
Compound Name:	H-His-Phe-OH	
Cat. No.:	B092348	Get Quote

Application Notes

H-His-Phe-OH, or L-Histidyl-L-Phenylalanine, is a dipeptide composed of L-histidine and L-phenylalanine.[1] Its properties are derived from these constituent amino acids. The histidine residue provides a basic imidazole group, making the peptide's charge and solubility pH-dependent. The phenylalanine residue contributes a hydrophobic benzyl group, which can influence solubility in aqueous solutions.

This dipeptide is primarily used in biochemical research and as a building block in the synthesis of larger, more complex peptides. Its applications can be found in drug development and formulation, where peptide fragments are studied for their interaction with biological targets.

Health and Safety Precautions

While not classified as an OSHA-hazardous substance, all chemicals should be handled with care.[2] Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is mandatory.[3] Handling should occur in a well-ventilated area to avoid inhalation of the lyophilized powder.[3]

Emergency Procedures:

- Skin Contact: Wash the affected area thoroughly with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution.



- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

Material and Equipment

- H-His-Phe-OH (lyophilized powder)
- Analytical balance
- Spatula
- Appropriate vials (e.g., polypropylene or glass)[4]
- Vortex mixer
- · Bath sonicator
- · Sterile, distilled water
- Aqueous buffers (e.g., PBS, Tris, pH 5-7)
- Acidic/Basic solutions for solubilization (e.g., 10% acetic acid, dilute ammonium hydroxide)
- Organic solvents (e.g., DMSO, DMF) for difficult cases

Protocols

Protocol for Handling and Weighing Lyophilized Peptide

Lyophilized peptides are often hygroscopic (moisture-absorbing).[5][6] Proper handling is crucial to maintain sample integrity.

- Equilibration: Before opening, allow the sealed vial of **H-His-Phe-OH** to equilibrate to room temperature in a desiccator.[5][7] This prevents condensation of atmospheric moisture onto the cold peptide.
- Weighing: In a clean, low-humidity environment, quickly weigh the desired amount of peptide into a new, clean vial.



- Sealing: Tightly reseal the stock container immediately after weighing. For long-term storage,
 consider flushing the vial with a dry, inert gas like argon or nitrogen.
- Storage: Return the stock vial to the recommended storage conditions.[4]

Protocol for Dissolving the Peptide

There is no universal solvent for all peptides; a systematic approach is recommended.[7] Always test solubility on a small portion of the peptide first.[8]

Step 1: Solubility Analysis

First, analyze the peptide's amino acid composition to predict its solubility.

- H-His-Phe-OH Charge Calculation:
 - N-terminus (-NH2): +1
 - Histidine (H): +1 (at pH < 6)
 - Phenylalanine (F): 0 (neutral, but hydrophobic)
 - C-terminus (-COOH): -1
- Net Charge: The overall charge is positive (+1 at acidic to neutral pH).[9] Therefore, the
 peptide is classified as basic.

Step 2: Solubilization Procedure

- Primary Solvent (Water): For a basic peptide, the first solvent to try is sterile, distilled water.

 [9] Add the calculated volume of water to the vial containing the peptide.
- Promote Dissolution: Vortex the mixture for 1-2 minutes.[10] If particles remain, place the vial in a bath sonicator for 5-15 minutes to aid dissolution.[4][10] A properly dissolved peptide will yield a clear, particle-free solution.[11]
- Secondary Solvent (Aqueous Acid): If the peptide remains insoluble in water, add a small amount of a dilute acidic solution, such as 10% acetic acid, drop by drop while vortexing.[9]



[12] Once the peptide is dissolved, you can dilute it to the final desired concentration with water or a suitable buffer.

Alternative Solvents (For Hydrophobic Peptides): While H-His-Phe-OH is expected to
dissolve in aqueous acid, highly hydrophobic peptides may require organic solvents.[11] In
such cases, dissolve the peptide in a minimal amount of DMSO and then slowly add the
solution to an aqueous buffer with vigorous stirring.[9]

Storage and Stability

Lyophilized Powder:

- Long-term: Store at -20°C or colder (preferably -80°C) in a tightly sealed container, protected from light.[3][5][6][7] Under these conditions, the peptide can be stable for several years.[6]
- Short-term: Storage at 4°C is acceptable for days to weeks.[3][7]

Peptide Solutions:

- General: Peptides are significantly less stable in solution than in lyophilized form.[3][5]
- Preparation: Use sterile buffers at a pH of 5-7 to prolong shelf life.[4]
- Storage: Aliquot the peptide solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.[4][6][7] Store aliquots frozen at -20°C or colder.[4][5]
- Stability in Solution: At -20°C, solutions may be stable for a few weeks to months.[3][5] Long-term storage in solution is not recommended.[6]

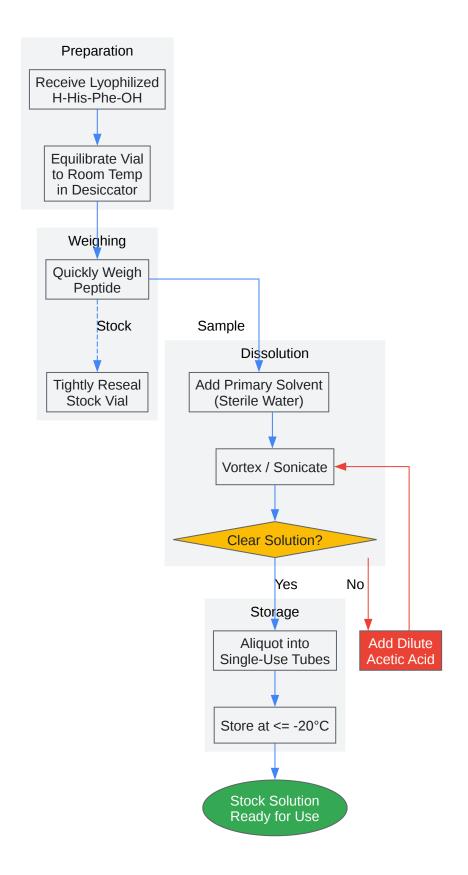
Data Presentation



Property	Value / Recommendation	Source
Molecular Formula	C15H18N4O3	[1]
Molecular Weight	302.33 g/mol	[1]
Appearance	White to Off-White Solid	[1]
Predicted Charge (pH < 6)	Basic (Net Charge: +1)	[9]
Primary Recommended Solvent	Sterile Distilled Water	[9]
Secondary Recommended Solvent	Dilute Acetic Acid (e.g., 10%)	[9][12]
Storage (Lyophilized)	Long-term: ≤ -20°C, dry, dark	[5][6][7]
Storage (Solution)	Aliquot and store at ≤ -20°C; avoid freeze-thaw cycles	[4][6][7]

Visualizations

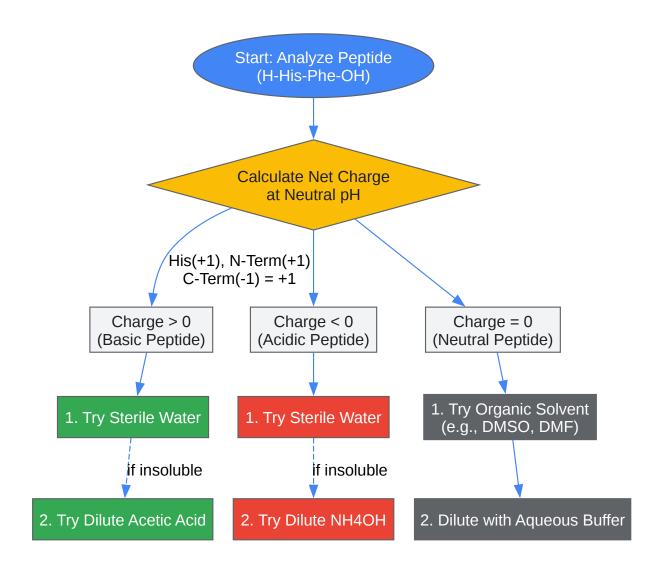




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Caption: General workflow for handling and preparing H-His-Phe-OH stock solutions.





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